

Application Notes and Protocols for VU0463841 in Electrophysiology Recordings

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Compound of Interest

Compound Name: VU0463841

Cat. No.: B15620619

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These application notes provide a comprehensive guide to utilizing **VU0463841**, a positive allosteric modulator (PAM) of the M5 muscarinic acetylcholine receptor, in electrophysiological studies. The protocols and data presented are based on established methodologies for characterizing M5 receptor function in neurons.

Introduction

VU0463841 is a valuable research tool for investigating the physiological roles of the M5 muscarinic acetylcholine receptor. As a positive allosteric modulator, it enhances the response of the M5 receptor to its endogenous ligand, acetylcholine, without directly activating the receptor itself. This property allows for the targeted amplification of M5-mediated signaling, making it a powerful tool for dissecting the receptor's contribution to neuronal excitability and synaptic transmission. The M5 receptor, a Gq-coupled G protein-coupled receptor (GPCR), is known to modulate neuronal function through the activation of phospholipase C, leading to the production of inositol trisphosphate (IP3) and diacylglycerol (DAG), and subsequent mobilization of intracellular calcium.[1][2] Electrophysiology, particularly patch-clamp recording, is a critical technique for elucidating the downstream effects of M5 receptor activation on ion channel function and neuronal firing patterns.

Data Presentation

The following tables summarize the quantitative effects of a closely related M5 positive allosteric modulator, VU0238429, on the electrophysiological properties of substantia nigra pars compacta (SNc) dopamine neurons. These data provide an expected range of effects when using an M5 PAM like **VU0463841**.

Table 1: Effect of an M5 PAM on Acetylcholine (ACh)-Induced Inward Currents in SNc Neurons[1]

Parameter	Vehicle	M5 PAM (VU0238429)
ACh-Induced Inward Current Amplitude (pA)	15.7 ± 2.8	38.1 ± 7.3*
Potentiation of ACh Response	-	~2.4-fold increase

*p < 0.05 compared to vehicle. Data are presented as mean ± SEM.

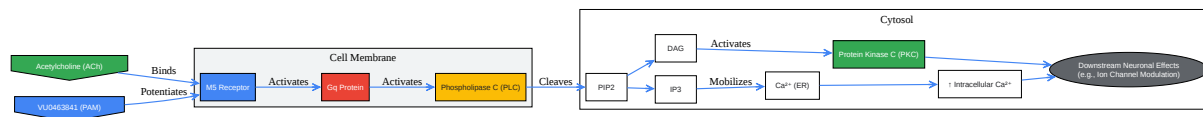
Table 2: Effect of an M5 PAM on the Spontaneous Firing Rate of SNc Neurons[1]

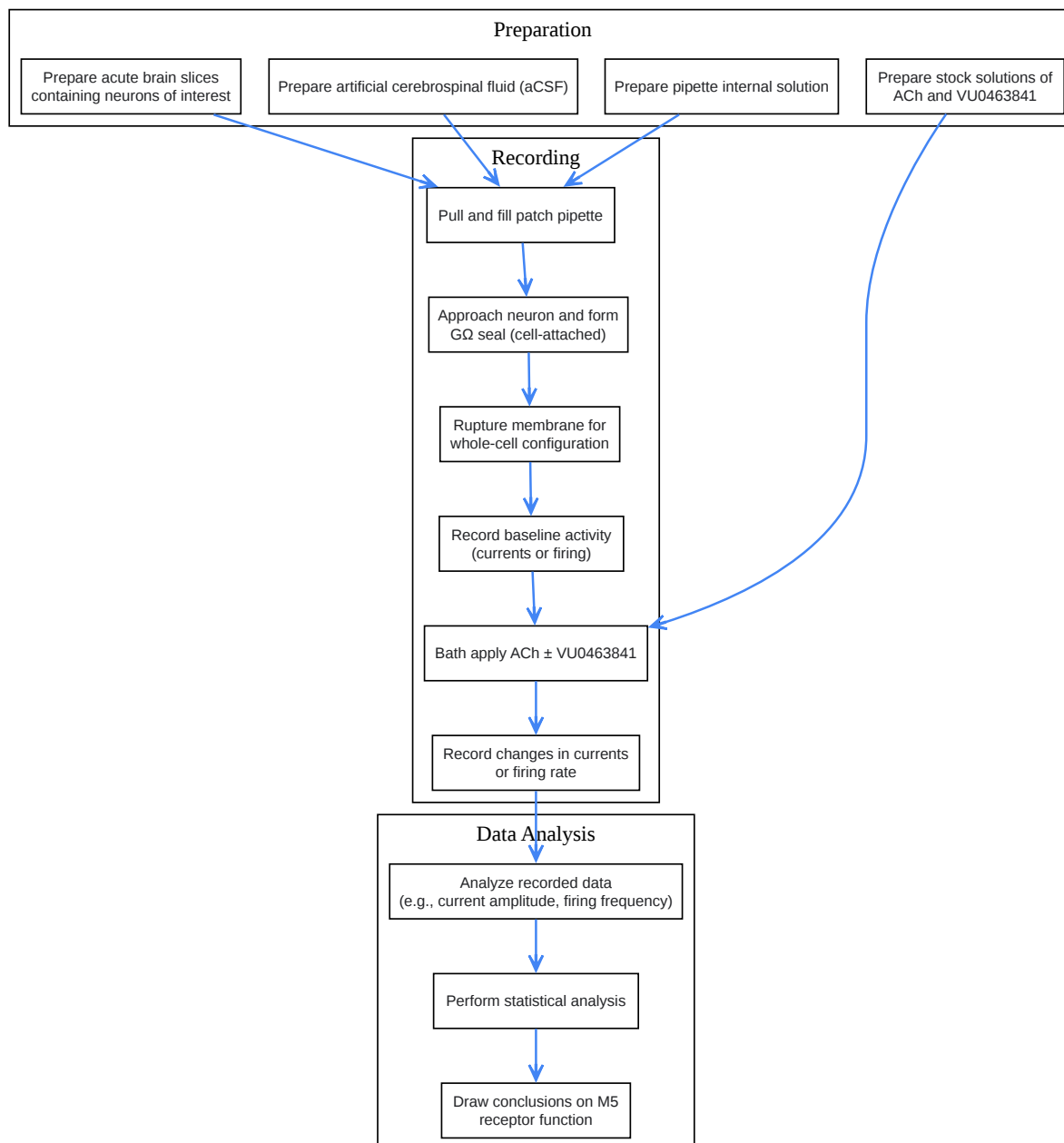
Parameter	Baseline Firing Rate (Hz)	Firing Rate with M5 PAM (VU0238429)
Spontaneous Firing Rate	2.55 ± 0.16	3.2 ± 0.24*
Percent Increase in Firing Rate	-	~25.5%

*p < 0.05 compared to baseline. Data are presented as mean ± SEM.

Mandatory Visualizations

M5 Receptor Signaling Pathway





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References

- 1. M5 Receptor Activation Produces Opposing Physiological Outcomes in Dopamine Neurons Depending on the Receptor's Location - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Muscarinic acetylcholine receptor M5 - Wikipedia [en.wikipedia.org]
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